

# Solvent Violet 38: Comprehensive Application Notes for Material Science

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## Compound of Interest

Compound Name: Solvent violet 38

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This document provides detailed application notes and protocols for the use of **Solvent Violet 38** in material science. **Solvent Violet 38**, an anthraquinone-based dye, is a versatile colorant primarily utilized for imparting a vibrant, transparent bluish-violet shade to a wide range of materials. Its excellent solubility in organic solvents and inherent stability make it a valuable tool in the formulation and functionalization of polymers and other materials.

## Overview of Solvent Violet 38

**Solvent Violet 38** is a synthetic organic dye known for its high color strength and good fastness properties. It is widely employed in the coloration of plastics, resins, synthetic fibers, oils, waxes, and inks.<sup>[1][2][3]</sup> Its molecular structure, based on the anthraquinone core, is responsible for its characteristic color and stability.

Chemical and Physical Properties:

Property	Value	Reference
Chemical Name	1,4-bis[(2,6-dibromo-4-methylphenyl)amino]anthraqui none	ECHEMI Safety Data Sheet
Molecular Formula	C28H18Br4N2O2	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	734.07 g/mol	<a href="#">[1]</a>
CAS Number	63512-14-1	<a href="#">[1]</a> <a href="#">[3]</a>
Color Index Name	C.I. Solvent Violet 38	World dye variety
Color Index Number	615665	<a href="#">[1]</a>
Physical Form	Dark powder/Purple liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Soluble in acetone, chloroform, benzene, xylene, and toluene. Slightly soluble in alcohol. Insoluble in water.	<a href="#">[1]</a>
Lightfastness	Good to Very Good	<a href="#">[2]</a>

## Key Applications in Material Science

The primary application of **Solvent Violet 38** in material science is as a colorant. Its compatibility with various polymers and organic media allows for its incorporation into a multitude of materials.

### 2.1. Polymer Coloration:

**Solvent Violet 38** is extensively used to color a variety of plastics and resins, providing a transparent and vibrant violet hue. Its applications include, but are not limited to:

- Polystyrene (PS): Imparts a clear, strong violet color.
- Polymethyl Methacrylate (PMMA): Used in acrylic products for its excellent transparency and color quality.

- Polyvinyl Chloride (PVC) (Rigid): Suitable for coloring rigid PVC products.[2]
- Acrylonitrile Butadiene Styrene (ABS): Provides coloration for this common thermoplastic.[2]
- Polycarbonate (PC): Offers good heat stability for processing at higher temperatures.
- Cellulose Acetate: Used in the coloration of this bioplastic.[2]
- Polyester: Can be used to color polyester resins.[2]

In some applications, at very low concentrations (typically 0.0001 – 0.05%), **Solvent Violet 38** can also be used as a "whitener" to counteract the natural yellowing of certain resins and plastics.[2]

## 2.2. Non-Polymeric Material Applications:

Beyond solid plastics, **Solvent Violet 38** is also utilized in:

- Oils and Lubricants: For coloration and identification purposes.[1]
- Waxes and Candles: To achieve a deep violet color.[1]
- Printing Inks: As a colorant in solvent-based printing inks.[1]
- Paints and Coatings: For specialty solvent-based paint and coating formulations.[1]
- Signaling Smoke: Utilized for its vibrant color in smoke formulations.[1]

# Experimental Protocols

The following are generalized protocols for the incorporation of **Solvent Violet 38** into polystyrene and PMMA. Researchers should note that optimal conditions may vary depending on the specific grade of the polymer, processing equipment, and desired color intensity.

## 3.1. Protocol for Solvent-Based Incorporation into Polystyrene

This protocol describes a laboratory-scale method for preparing a colored polystyrene sheet using a solvent casting technique.

## Materials and Equipment:

- **Solvent Violet 38** powder
- Polystyrene (PS) pellets or powder
- Toluene (or another suitable solvent like xylene)
- Glass beakers and stirring rods
- Magnetic stirrer and stir bar
- Heating mantle or hot plate
- Petri dish or a flat glass substrate for casting
- Fume hood
- Drying oven

## Procedure:

- Prepare a Polystyrene Solution:
  - In a fume hood, dissolve a known amount of polystyrene pellets or powder in toluene to achieve a desired concentration (e.g., 10-20% w/v).
  - Use a magnetic stirrer to facilitate dissolution. Gentle heating (40-50°C) may be applied to expedite the process.
- Prepare a Dye Stock Solution:
  - Dissolve a precise amount of **Solvent Violet 38** in a small volume of toluene to create a concentrated stock solution. This allows for more accurate dosing.
- Doping the Polymer Solution:
  - While stirring the polystyrene solution, add the **Solvent Violet 38** stock solution dropwise until the desired color intensity is achieved. A typical usage rate is in the range of 0.01% to

0.2% by weight of the polymer.

- Casting the Film:

- Pour the colored polystyrene solution into a petri dish or onto a flat glass substrate.
  - Ensure the substrate is level to obtain a film of uniform thickness.

- Solvent Evaporation:

- Allow the solvent to evaporate slowly in the fume hood at ambient temperature. This may take several hours.
  - For faster drying, a drying oven can be used at a temperature below the boiling point of the solvent and the glass transition temperature of polystyrene (e.g., 60-80°C).

- Film Removal:

- Once the film is completely dry, it can be carefully peeled off from the substrate.

### 3.2. Protocol for Melt-Based Incorporation into PMMA

This protocol outlines a general procedure for coloring PMMA via melt processing, suitable for techniques like injection molding or extrusion.

#### Materials and Equipment:

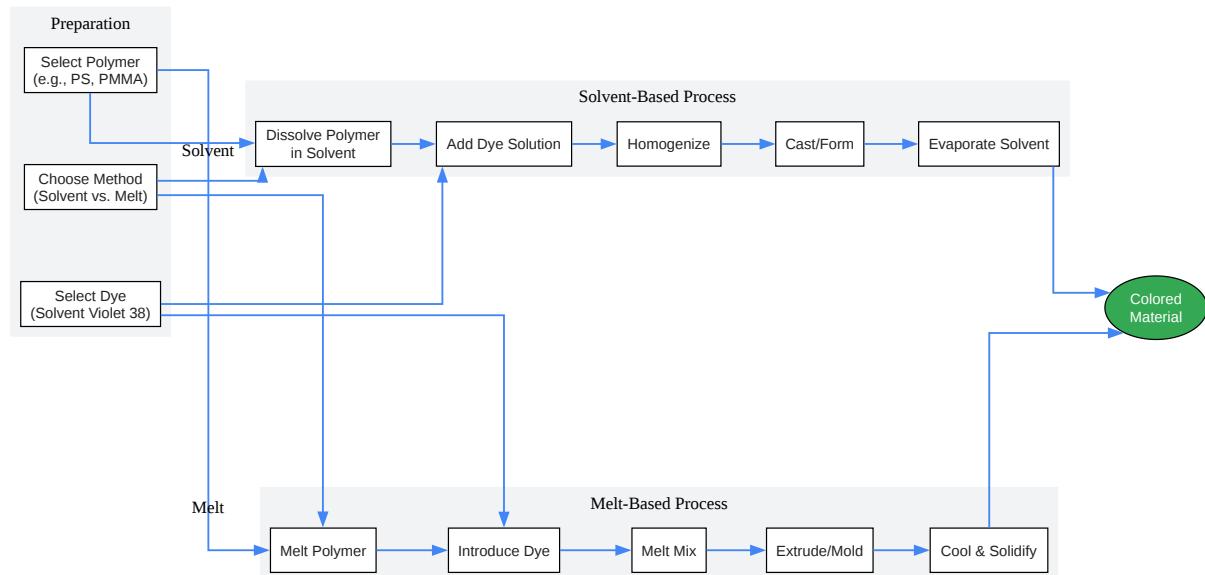
- **Solvent Violet 38** powder
- Polymethyl Methacrylate (PMMA) pellets
- Twin-screw extruder or injection molding machine
- Gravimetric or volumetric feeder
- Standard processing tools

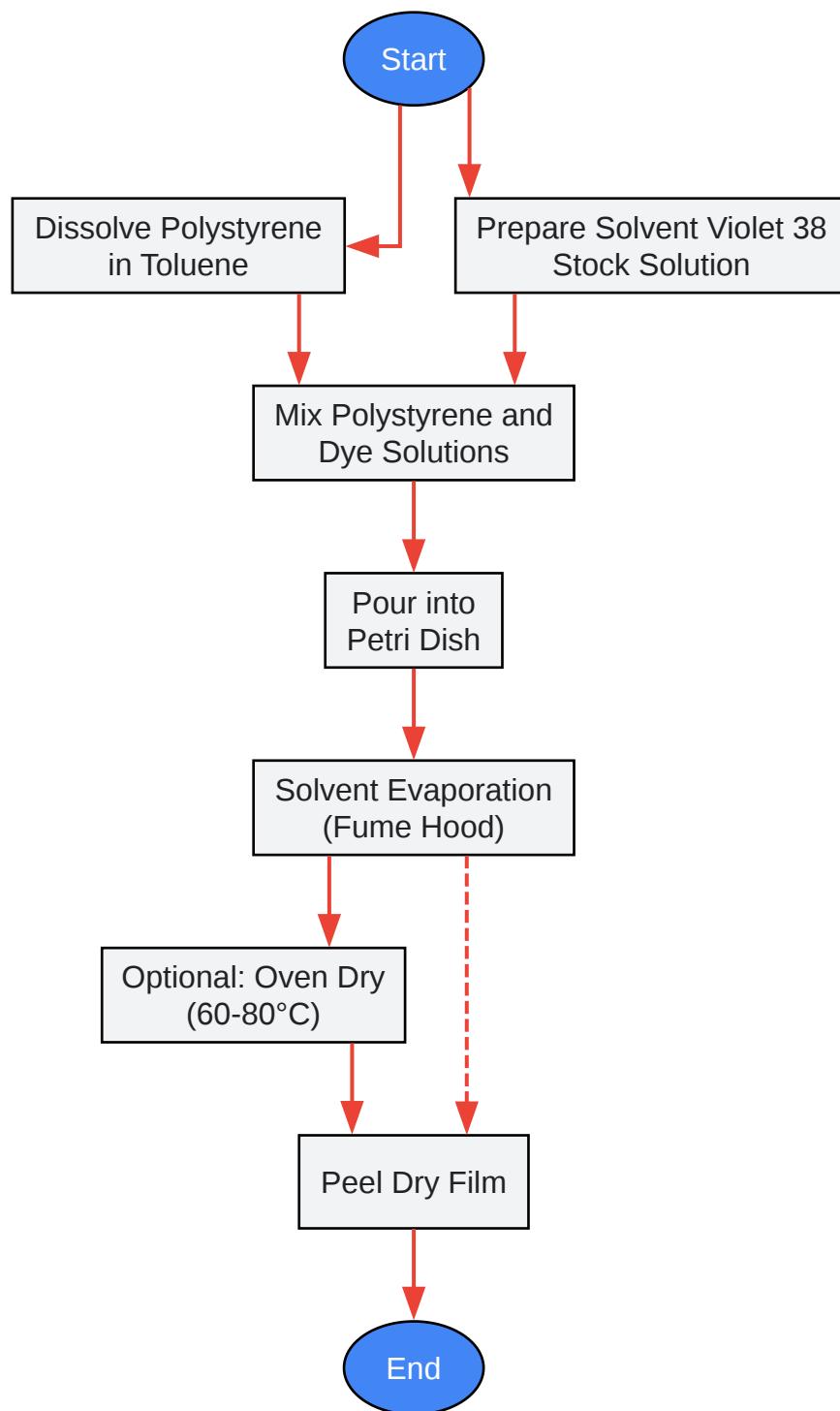
#### Procedure:

- Drying the Polymer:
  - Dry the PMMA pellets according to the manufacturer's specifications to remove any absorbed moisture, which can affect the quality of the final product.
- Preparing the Colorant Mixture:
  - **Solvent Violet 38** can be pre-mixed with a small amount of PMMA powder to create a masterbatch. This ensures a more uniform distribution of the colorant in the final product.
  - Alternatively, the pure dye powder can be fed directly into the extruder.
- Melt Processing:
  - Set the temperature profile of the extruder or injection molding machine according to the processing guidelines for the specific grade of PMMA.
  - Feed the PMMA pellets into the main hopper.
  - Introduce the **Solvent Violet 38** masterbatch or pure dye at a controlled rate using a feeder into the melt stream. The concentration will depend on the desired color depth.
- Homogenization:
  - The screw design of the extruder will mix and homogenize the molten polymer and the dye.
- Extrusion or Molding:
  - The colored molten polymer is then extruded into the desired shape or injected into a mold.
- Cooling and Solidification:
  - The final product is cooled and solidified.

## Visualizations

#### 4.1. Logical Workflow for Polymer Coloration



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